

Essential Safety and Logistics for Handling 9-Nitrophenanthrene

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Compound of Interest

Compound Name: 9-Nitrophenanthrene

Cat. No.: B1214095

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This document provides critical safety protocols and logistical guidance for the handling and disposal of **9-Nitrophenanthrene**. Adherence to these procedures is mandatory to ensure the safety of all laboratory personnel and to maintain a secure research environment.

Personal Protective Equipment (PPE)

The selection of appropriate PPE is the first line of defense against exposure to **9-Nitrophenanthrene**. The following equipment must be worn at all times when handling this compound.

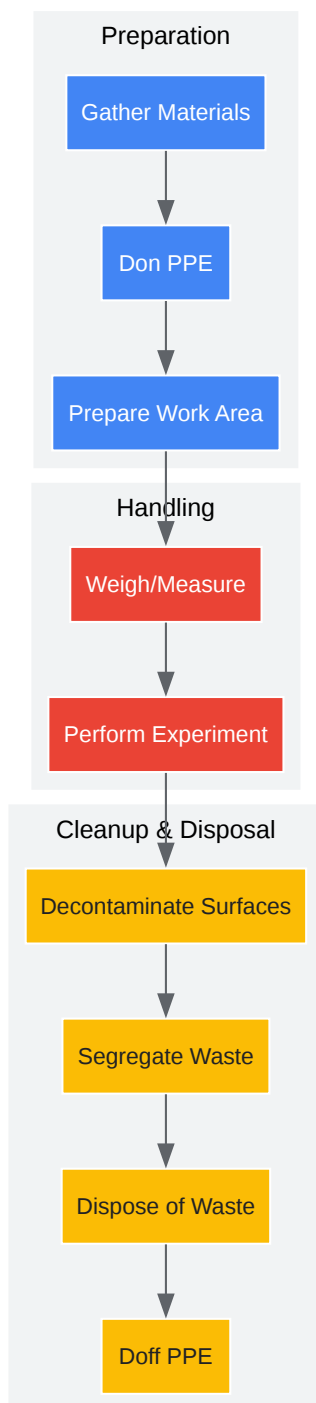
Table 1: Required Personal Protective Equipment

PPE Category	Specification
Respiratory	A NIOSH-approved half-face respirator equipped with an organic vapor/acid gas cartridge and a dust/mist filter is required when weighing or diluting the neat chemical.[1][2]
Hand Protection	Double-gloving with powder-free nitrile gloves is recommended.[3] Change gloves every 30-60 minutes or immediately if contaminated or damaged.[3]
Eye Protection	Chemical splash goggles are mandatory. A face shield should also be worn when there is a significant risk of splashing.[4]
Body Protection	A chemical-resistant lab coat or coveralls should be worn. For larger quantities or in the event of a spill, a disposable chemical-resistant suit is advised.[4][5]
Footwear	Chemical-resistant, steel-toe boots or shoes are required.[4]

Operational Plan: Safe Handling Workflow

The following workflow must be followed for all procedures involving **9-Nitrophenanthrene**. This procedural guidance is designed to minimize exposure risk and prevent contamination.

Workflow for Safe Handling of 9-Nitrophenanthrene

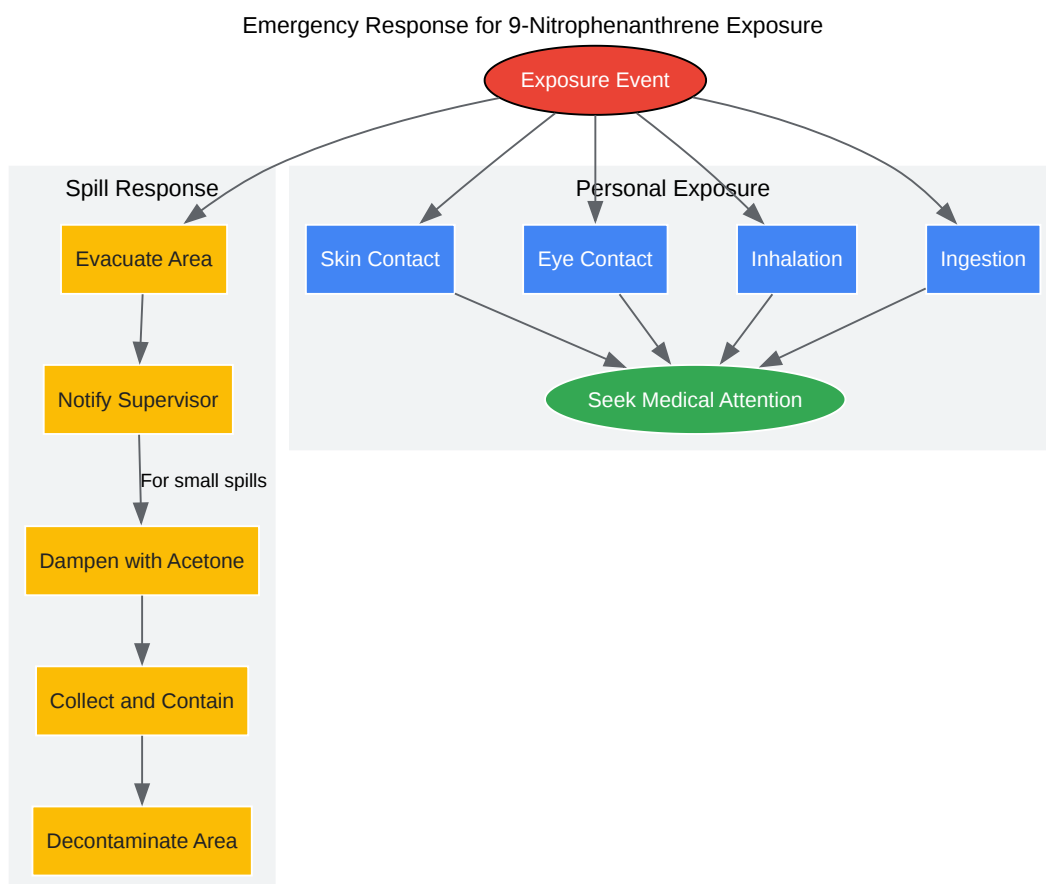
[Click to download full resolution via product page](#)Caption: Safe handling workflow for **9-Nitrophenanthrene**.

Experimental Protocol for Safe Handling:

- Preparation:
 - Assemble all necessary chemicals, equipment, and waste containers in a designated chemical fume hood.
 - Don all required PPE as specified in Table 1.
 - Ensure the work area is clean and uncluttered.
- Handling:
 - Handle **9-Nitrophenanthrene** in a well-ventilated area, preferably a chemical fume hood.
 - Store the chemical in a refrigerator, protected from light.[\[1\]](#)[\[2\]](#)
- Cleanup and Disposal:
 - Decontaminate all surfaces with acetone, followed by a thorough wash with soap and water.[\[1\]](#)[\[2\]](#)
 - Segregate all waste contaminated with **9-Nitrophenanthrene**.
 - Place contaminated materials, including gloves and absorbent paper, in a vapor-tight plastic bag for disposal.[\[1\]](#)[\[2\]](#)
 - Follow all institutional and local regulations for hazardous waste disposal.
 - Remove PPE in the designated area, avoiding cross-contamination.

Emergency Procedures

In the event of an emergency, follow these procedures immediately.



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Caption: Emergency response procedures for **9-Nitrophenanthrene**.

First Aid Measures:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[6][7] Seek immediate medical attention.[6][7]
- Skin Contact: Immediately wash skin with soap and plenty of water for at least 15 minutes while removing contaminated clothing and shoes.[6][7] Seek medical attention if irritation develops or persists.[6]
- Inhalation: Remove from exposure and move to fresh air immediately.[6][7] If breathing is difficult, give oxygen. If not breathing, give artificial respiration.[6] Seek immediate medical attention.[6][7]
- Ingestion: Do NOT induce vomiting.[6] If the victim is conscious and alert, give 2-4 cupfuls of milk or water.[8] Never give anything by mouth to an unconscious person.[6] Call a physician or poison control center immediately.[6][8]

Spill Response:

For small spills, dampen the solid material with acetone and transfer it to a suitable container.[1][2] Use absorbent paper dampened with acetone to pick up any remaining material.[1][2] Seal all contaminated materials in a vapor-tight plastic bag for disposal.[1][2] Wash the spill area with acetone followed by a strong soap and water solution.[1][2] Do not re-enter the contaminated area until it has been verified as clean by a safety officer.[1][2]

Physical and Chemical Properties

The following table summarizes key quantitative data for **9-Nitrophenanthrene**. Note the discrepancies in reported melting and boiling points from different sources.

Table 2: Physical and Chemical Properties of **9-Nitrophenanthrene**

Property	Value	Source(s)
Molecular Formula	C ₁₄ H ₉ NO ₂	[9][10]
Molecular Weight	223.23 g/mol	[8][9][11]
Appearance	Yellow-orange solid	[7]
Melting Point	113 - 116 °C / 235 - 241 °F or 146 °C / 294.8 °F	[7][11]
Boiling Point	110.6 °C / 231.1 °F or 275 °C / 527 °F	[7][12]
Storage	Store in a refrigerator, protected from light.	[1][2]

Disposal Plan

All waste materials contaminated with **9-Nitrophenanthrene** must be treated as hazardous waste.

- Solid Waste: Collect all contaminated solid waste, including absorbent materials, used PPE, and empty containers, in a designated, labeled, and sealed hazardous waste container.
- Liquid Waste: Collect all contaminated liquid waste in a designated, labeled, and sealed hazardous waste container.
- Disposal: All hazardous waste must be disposed of through the institution's environmental health and safety office, following all local, state, and federal regulations. Do not dispose of **9-Nitrophenanthrene** down the drain or in regular trash.

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